

Structure and molecular weight of N-Pivaloyl-4-bromoindole

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Compound of Interest

Compound Name: *N-Pivaloyl-4-bromoindole*

Cat. No.: *B15334584*

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N-Pivaloyl-4-bromoindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Pivaloyl-4-bromoindole is a synthetic intermediate that holds potential for use in medicinal chemistry and drug discovery. Its structure combines a bromo-substituted indole core, a common motif in biologically active compounds, with a pivaloyl protecting group on the indole nitrogen. This technical guide provides a detailed overview of the structure, molecular weight, and a representative synthetic protocol for **N-Pivaloyl-4-bromoindole**. Due to the limited publicly available data on specific biological applications, this document focuses on the fundamental chemical aspects of the compound.

Chemical Structure and Properties

N-Pivaloyl-4-bromoindole, also known as 1-(4-bromo-1H-indol-1-yl)-2,2-dimethylpropan-1-one, is characterized by the chemical formula $C_{13}H_{14}BrNO$.^[1] The key structural features include an indole ring system brominated at the 4-position and a bulky pivaloyl group attached to the indole nitrogen. This pivaloyl group serves as a protecting group, which can be valuable in multi-step organic syntheses.

Table 1: Physicochemical Properties of N-Pivaloyl-4-bromoindole

Property	Value	Reference
CAS Number	1196981-04-0	[1]
Molecular Formula	C ₁₃ H ₁₄ BrNO	[1]
Molecular Weight	280.164 g/mol	[1]
Melting Point	61-63 °C	[1]
Boiling Point (Predicted)	344.5 ± 15.0 °C	[1]
Density (Predicted)	1.34 ± 0.1 g/cm ³	[1]

Synthesis

The synthesis of **N-Pivaloyl-4-bromoindole** is typically achieved through the N-acylation of 4-bromo-1H-indole with pivaloyl chloride. This reaction is a standard method for the protection of the indole nitrogen. A high yield of 89.0% has been reported for this transformation.[1]

Experimental Protocol: Synthesis of N-Pivaloyl-4-bromoindole

Materials:

- 4-bromo-1H-indole
- Pivaloyl chloride
- A suitable base (e.g., pyridine, triethylamine, or sodium hydride)
- Anhydrous aprotic solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF), or N,N-dimethylformamide (DMF))
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated aqueous sodium bicarbonate solution

- Brine (saturated aqueous sodium chloride solution)

Procedure:

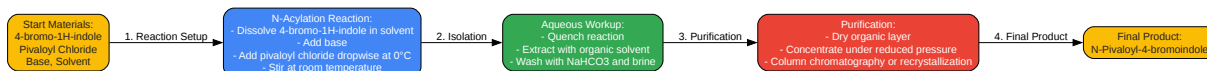
- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-bromo-1H-indole (1 equivalent) in the chosen anhydrous aprotic solvent.
- **Addition of Base:** Cool the solution in an ice bath (0 °C) and add the base (1.1-1.5 equivalents). If using a solid base like sodium hydride, it should be added cautiously.
- **Acylation:** To the stirred solution, add pivaloyl chloride (1.1 equivalents) dropwise, maintaining the temperature at 0 °C.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by the slow addition of water or saturated aqueous sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as DCM or ethyl acetate.
- **Washing:** Wash the combined organic layers sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization to afford pure **N-Pivaloyl-4-bromoindole**.

Mandatory Visualizations

Chemical Structure

Caption: Chemical structure of **N-Pivaloyl-4-bromoindole**.

Synthetic Workflow



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Caption: Synthetic workflow for **N-Pivaloyl-4-bromoindole**.

Conclusion

N-Pivaloyl-4-bromoindole is a readily accessible synthetic intermediate. While specific applications in drug development or signaling pathway modulation are not yet extensively documented in public literature, its structural motifs suggest potential as a building block in the synthesis of more complex, biologically active molecules. The provided synthetic protocol offers a reliable method for its preparation, enabling further research into its properties and potential applications. Researchers are encouraged to explore the utility of this compound in their respective fields of study.

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References

- 1. N-pivaloyl-4-bromoindole | lookchem [lookchem.com]
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